

A Comprehensive Technical Guide to the Physical Properties of Solid Rubidium Acetate

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Compound of Interest

Compound Name: *Rubidium acetate*

Cat. No.: *B1592912*

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Introduction

Rubidium acetate ($\text{CH}_3\text{CO}_2\text{Rb}$), the rubidium salt of acetic acid, is a white, crystalline solid with notable hygroscopic properties.[1] As a specialty chemical, it serves as a precursor in the synthesis of other rubidium compounds and finds application as a catalyst in certain polymerization reactions.[2] For professionals in research, particularly in materials science and drug development, a thorough understanding of its physical characteristics is paramount for its effective handling, application, and the interpretation of experimental outcomes. This technical guide provides an in-depth overview of the core physical properties of solid **rubidium acetate**, complete with detailed experimental protocols for their determination and visual representations of key concepts.

Core Physical Properties

The fundamental physical characteristics of **rubidium acetate** are summarized below. It is important to note that some variation in reported values exists in the literature, which may be attributable to differences in experimental conditions or sample purity.

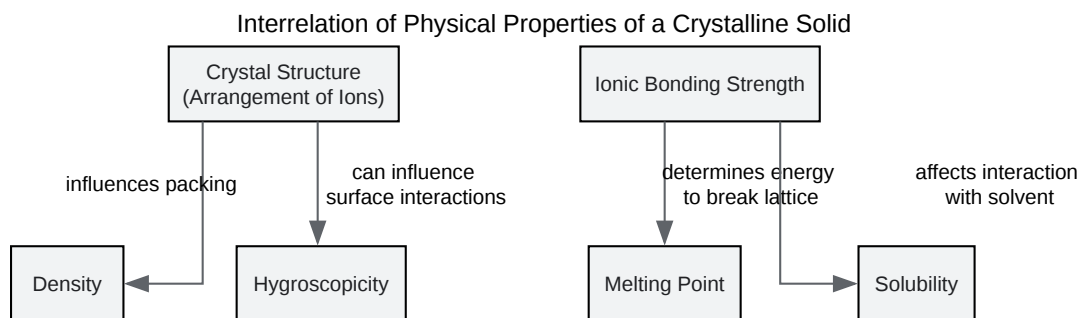
Quantitative Data Summary

A compilation of the key physical properties of **rubidium acetate** is presented in Table 1.

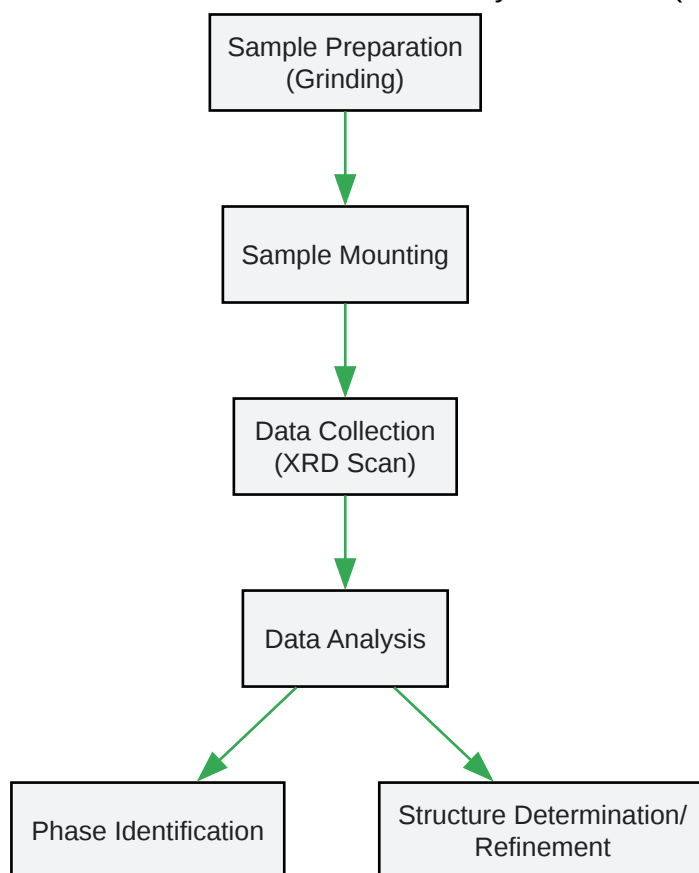
Property	Value	Source(s)
Molecular Formula	C ₂ H ₃ O ₂ Rb	[3]
Molecular Weight	144.51 g/mol	[2][4]
Appearance	White crystalline solid	[2]
Melting Point	242 - 246 °C (decomposes)	[2][5]
Solubility in Water	85 g/100 mL (at 45 °C)	[2]
485.5 g/100 g (at -9.5 °C)	[5]	[6][7][8]
626 g/100 g (at 44.7 °C)	[5]	
Density	Not experimentally reported	
Crystal Structure	Monoclinic (reported, limited data)	[3]
CAS Number	563-67-7	

Interrelation of Physical Properties

The physical properties of a crystalline solid like **rubidium acetate** are interconnected. The crystal structure, for instance, dictates the packing efficiency of the ions, which in turn influences the density. The strength of the ionic bonds within this lattice is a primary determinant of the melting point. These relationships are visualized in the following diagram.



Experimental Workflow for Powder X-ray Diffraction (PXRD)



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